

Safe handling and storage protocols for 3,5-Dibromoaniline hydrochloride

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3,5-Dibromoaniline hydrochloride

Cat. No.: B070281

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Application Notes and Protocols for 3,5-Dibromoaniline Hydrochloride

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the safe handling and storage of **3,5-Dibromoaniline hydrochloride**. Adherence to these guidelines is crucial to ensure personnel safety and maintain the integrity of the compound.

Chemical and Physical Properties

3,5-Dibromoaniline hydrochloride is a halogenated aromatic amine salt. A summary of its key properties is provided in the table below.

Property	Value
CAS Number	188349-40-8
Molecular Formula	C ₆ H ₆ Br ₂ CIN
Molecular Weight	287.38 g/mol
Appearance	Solid
Purity	Typically ≥98%

Hazard Identification and Safety Precautions

3,5-Dibromoaniline hydrochloride is classified as a hazardous substance. The following table summarizes its hazard statements.

Hazard Statement Code	Description
H302	Harmful if swallowed. [1]
H315	Causes skin irritation. [1]
H319	Causes serious eye irritation. [1]
H335	May cause respiratory irritation. [1]

Pictogram:

GHS07: Harmful/Irritant[\[1\]](#)

Signal Word: Warning[\[1\]](#)

Precautionary Statements:

A comprehensive list of precautionary statements is provided in the safety protocols section. Key precautions include avoiding ingestion, inhalation, and contact with skin and eyes, as well as ensuring adequate ventilation.

Personal Protective Equipment (PPE)

The following PPE must be worn when handling **3,5-Dibromoaniline hydrochloride**:

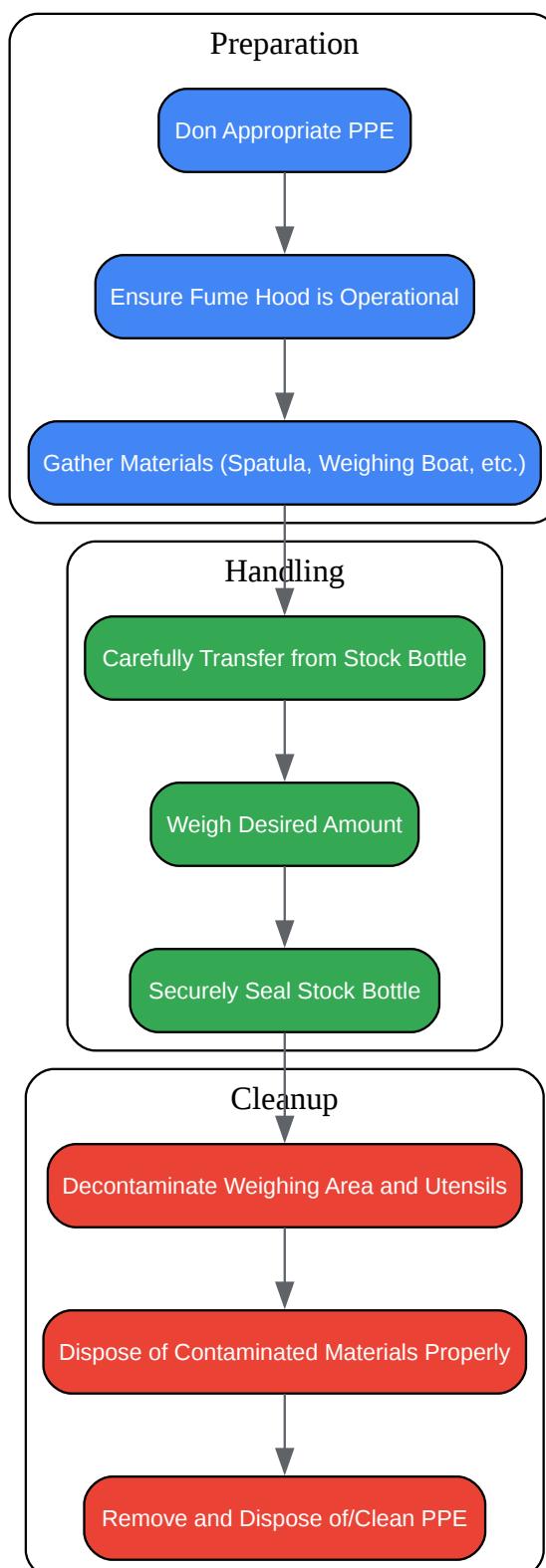
PPE Category	Specification
Eye/Face Protection	Chemical safety goggles or a face shield.
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber), a lab coat, and closed-toe shoes.
Respiratory Protection	A NIOSH-approved respirator with an appropriate cartridge for organic vapors and particulates if ventilation is inadequate or when handling large quantities.

Experimental Protocols

Protocol 1: General Handling and Weighing

This protocol outlines the safe procedure for handling and weighing **3,5-Dibromoaniline hydrochloride** in a laboratory setting.

Workflow Diagram:



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Caption: Workflow for Safe Handling and Weighing.

Methodology:

- Preparation:
 - Put on all required Personal Protective Equipment (PPE) as specified in the table above.
 - Verify that the chemical fume hood is functioning correctly.
 - Assemble all necessary materials, including a spatula, weighing paper or boat, and a secondary container.
- Handling:
 - Perform all handling operations within a certified chemical fume hood.
 - Carefully open the stock container of **3,5-Dibromoaniline hydrochloride**.
 - Using a clean spatula, transfer the desired amount of the solid to the weighing vessel. Avoid generating dust.
 - Once the desired amount is weighed, securely close the stock container.
- Cleanup:
 - Wipe down the weighing area and any contaminated utensils with an appropriate solvent (e.g., isopropanol) and then with soap and water.
 - Dispose of any contaminated weighing paper, gloves, and other disposable materials in a designated hazardous waste container.
 - Remove PPE in the correct order to avoid cross-contamination.

Protocol 2: Storage

This protocol details the requirements for the safe storage of **3,5-Dibromoaniline hydrochloride** to ensure its stability and prevent accidental exposure.

Storage Conditions:

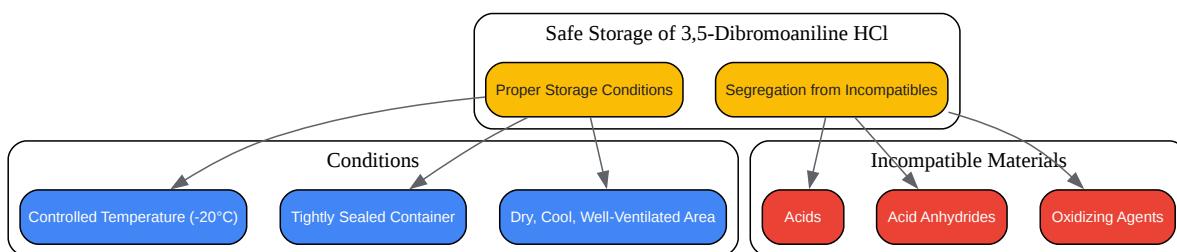
Parameter	Recommendation
Temperature	Store at -20°C for long-term stability. [2] Room temperature or 2-8°C may be suitable for short-term storage, but refer to the supplier's specific recommendations.
Atmosphere	Store in a tightly sealed container under an inert atmosphere if possible.
Location	Store in a dry, cool, and well-ventilated area. [3]

Incompatible Materials:

Store **3,5-Dibromoaniline hydrochloride** away from the following classes of chemicals to prevent hazardous reactions:

- Acids
- Acid anhydrides
- Acid chlorides
- Oxidizing agents

Logical Relationship of Storage Safety:



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Caption: Key Considerations for Safe Storage.

Protocol 3: Emergency Procedures

This protocol provides instructions for responding to accidental exposure to **3,5-Dibromoaniline hydrochloride**.

First Aid Measures:

Exposure Route	First Aid Procedure
Inhalation	Move the victim to fresh air. If breathing is difficult, administer oxygen. If not breathing, give artificial respiration and seek immediate medical attention.[3]
Skin Contact	Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water. Consult a doctor.[3]
Eye Contact	Rinse cautiously with water for at least 15 minutes. Remove contact lenses, if present and easy to do. Continue rinsing and consult a doctor.[3]
Ingestion	Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a poison control center or doctor immediately.[3]

Spill Response:

- Evacuate the area and ensure adequate ventilation.
- Wearing appropriate PPE, contain the spill.

- For small spills, carefully sweep up the solid material, avoiding dust generation, and place it in a sealed container for disposal.
- For large spills, follow your institution's hazardous material spill response procedures.
- Decontaminate the spill area thoroughly.

Occupational Exposure Limits

As of the date of this document, specific occupational exposure limits (OELs), such as the Threshold Limit Value (TLV) or Permissible Exposure Limit (PEL), have not been established for **3,5-Dibromoaniline hydrochloride**. In the absence of specific OELs, it is recommended to handle this compound with a high degree of caution and to minimize exposure to the lowest achievable level. Adherence to the handling and PPE protocols outlined in this document is essential.

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References

- 1. 3,5-Dibromoaniline | C₆H₅Br₂N | CID 221512 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. acikders.ankara.edu.tr [acikders.ankara.edu.tr]
- 3. Permissible Exposure Limits – OSHA Annotated Table Z-1 | Occupational Safety and Health Administration [osha.gov]
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